

# Personal protective equipment for handling PI-103 Hydrochloride

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## Compound of Interest

Compound Name: PI-103 Hydrochloride

Cat. No.: B1591684

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## Essential Safety and Handling Guide for PI-103 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **PI-103 Hydrochloride**, a potent inhibitor of phosphoinositide 3-kinase (PI3K) and mTOR.

Adherence to these procedures is essential to ensure personal safety and maintain a secure laboratory environment. While some safety data sheets (SDS) may indicate that the substance is not classified as hazardous under the Globally Harmonized System (GHS), it is prudent to handle this potent research compound with a high degree of caution to minimize exposure risk.

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **PI-103 Hydrochloride**. The following table summarizes the required PPE.

PPE Category	Item	Specifications and Use
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are recommended. Double gloving is best practice, especially when handling the solid compound or concentrated solutions. Ensure gloves are regularly inspected for tears or punctures.
Eye Protection	Safety glasses or goggles	Must include side shields to protect against splashes.
Body Protection	Laboratory coat or gown	A disposable gown is preferred to prevent cross-contamination. If a reusable lab coat is used, it must be professionally laundered and not taken home.
Respiratory Protection	Respirator	An N95-rated respirator or higher should be used when handling the powdered form of the compound to prevent inhalation of dust.
Face Protection	Face shield	A face shield should be worn in addition to safety glasses or goggles when there is a significant risk of splashes, such as when preparing stock solutions.

## Operational Plan for Safe Handling

A systematic approach is critical to minimize exposure risk when working with **PI-103 Hydrochloride**.

### Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store **PI-103 Hydrochloride** in a cool, dry, and well-ventilated area, away from incompatible materials. The recommended storage temperature is typically -20°C.<sup>[1]</sup>
- Keep the container tightly sealed.

### Weighing and Preparing Stock Solutions:

- Preparation: Before handling, ensure all necessary PPE is correctly donned. Conduct all handling of powdered **PI-103 Hydrochloride** within a certified chemical fume hood or a biological safety cabinet to control dust.
- Work Surface: Work on a disposable absorbent bench protector to contain any potential spills.
- Weighing: Use a dedicated and calibrated scale.
- Dissolving: **PI-103 Hydrochloride** is soluble in DMSO.<sup>[1][2]</sup> When dissolving the compound, add the solvent slowly to the powder to avoid splashing.

## Disposal Plan

Proper disposal of **PI-103 Hydrochloride** and all contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- Chemical Waste: Unused **PI-103 Hydrochloride**, both in solid form and in solution, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal.
- Contaminated Materials: All disposable items that have come into contact with **PI-103 Hydrochloride**, including gloves, gowns, bench protectors, pipette tips, and vials, must be collected in a designated hazardous waste container and disposed of accordingly.

## Experimental Protocols

Below is a general protocol for preparing a stock solution of **PI-103 Hydrochloride**.

Objective: To prepare a 10 mM stock solution of **PI-103 Hydrochloride** in DMSO.

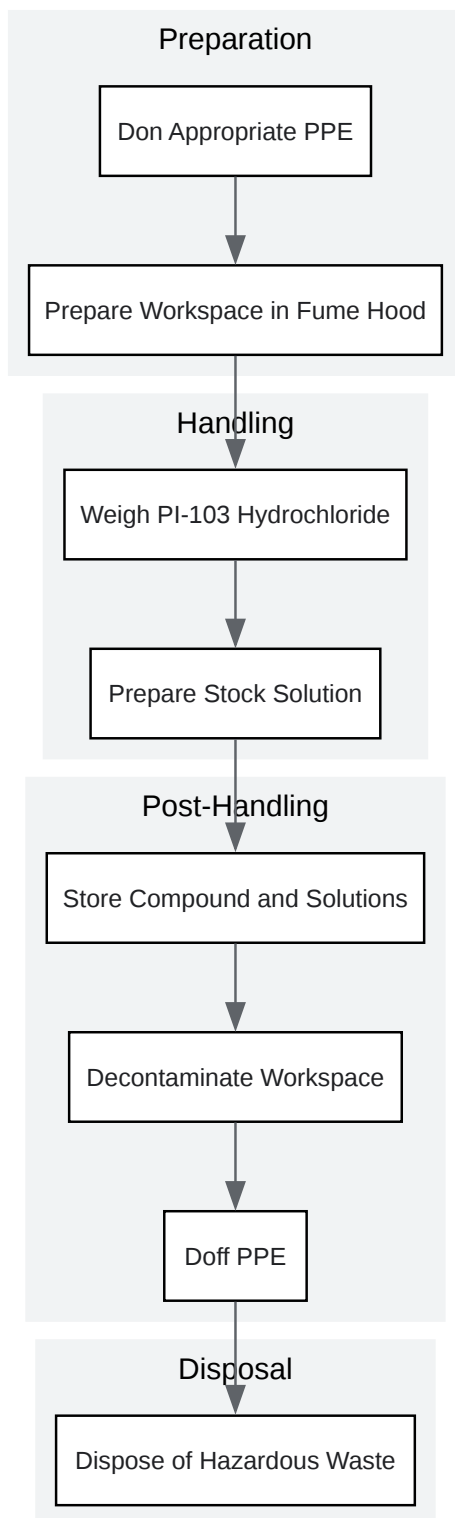
Materials:

- **PI-103 Hydrochloride** (Molecular Weight: 384.82 g/mol )
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips

Procedure:

- Calculate the mass of **PI-103 Hydrochloride** required. For example, to make 1 mL of a 10 mM stock solution:
  - $\text{Mass (g)} = 10 \text{ mmol/L} * 0.001 \text{ L} * 384.82 \text{ g/mol} = 0.0038482 \text{ g} = 3.85 \text{ mg}$
- Wearing appropriate PPE, weigh out 3.85 mg of **PI-103 Hydrochloride** powder in a chemical fume hood and transfer it to a sterile vial.
- Add 1 mL of anhydrous DMSO to the vial.
- Vortex briefly until the solid is completely dissolved.
- Aliquot into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C. Solutions in DMSO may be stable for at least 6 months at -80°C.<sup>[1]</sup>

## Safe Handling Workflow for PI-103 Hydrochloride

[Click to download full resolution via product page](#)Caption: Safe Handling Workflow for **PI-103 Hydrochloride**.

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## References

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- 2. selleckchem.com [selleckchem.com]
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